

Sodium Paraperiodate: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium paraperiodate

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An in-depth examination of the chemical properties, synthesis, and applications of **sodium paraperiodate**, a versatile oxidizing agent in scientific research and pharmaceutical development.

Sodium paraperiodate ($\text{Na}_3\text{H}_2\text{IO}_6$) is an inorganic salt that serves as a potent and selective oxidizing agent.^[1] Its ability to cleave vicinal diols makes it an invaluable tool in the structural elucidation and modification of carbohydrates, glycoproteins, and other biomolecules.^{[2][3]} This technical guide provides a comprehensive overview of **sodium paraperiodate**, including its physicochemical properties, synthesis protocols, and key applications in research and drug development.

Core Properties and Specifications

Sodium paraperiodate is a white, crystalline solid.^[4] It is characterized by the following molecular and physical properties:

Property	Value	Reference
Molecular Formula	$\text{H}_2\text{I}\text{Na}_3\text{O}_6$	[4]
Molecular Weight	293.89 g/mol	[4][5]
CAS Number	13940-38-0	[4]
Appearance	White, crystalline solid/powder	[2][4]
Melting Point	>300°C	[1][6]
Solubility	Very slightly soluble in water; Soluble in concentrated sodium hydroxide solutions	[2][4]

Synthesis of Sodium Paraperiodate

Several methods are available for the synthesis of **sodium paraperiodate**. A common laboratory-scale preparation involves the oxidation of sodium iodide in an alkaline medium.

Experimental Protocol: Oxidation of Sodium Iodide with Bromine

This protocol details the synthesis of **sodium paraperiodate** from sodium iodide and bromine. [7]

Materials:

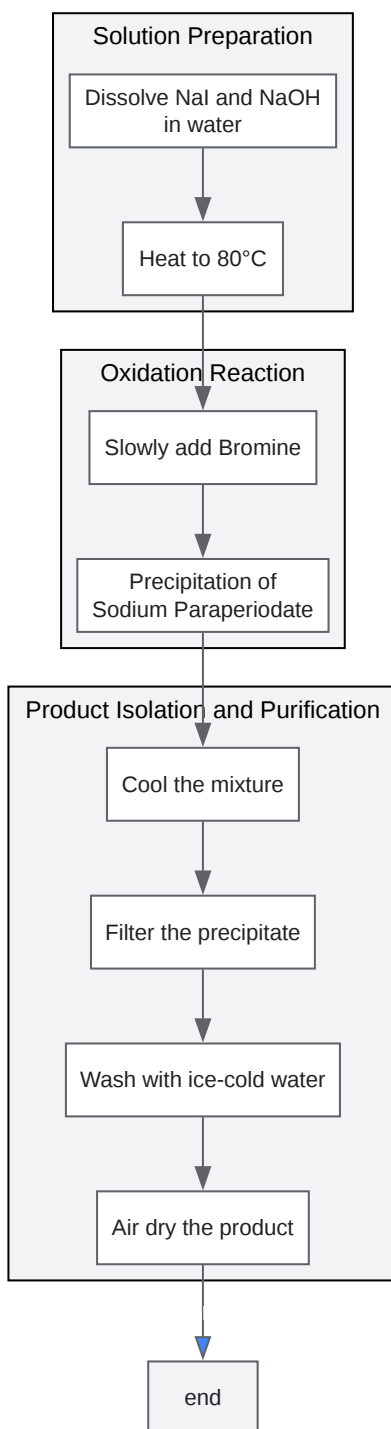
- Sodium iodide (NaI)
- Sodium hydroxide (NaOH)
- Bromine (Br₂)
- Deionized water
- Ice

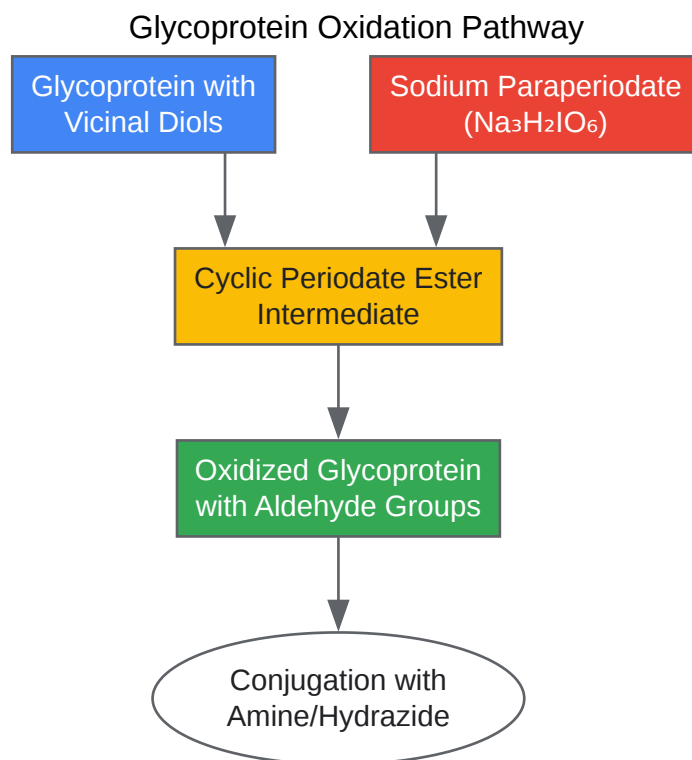
Procedure:

- Dissolve 10 g of sodium iodide and 53 g of sodium hydroxide in 400 mL of water.
- Heat the solution to 80°C with continuous stirring.
- Slowly add 16 mL of bromine using a dropping funnel with the tip submerged below the surface of the hot liquid. Maintain the temperature at 80°C throughout the addition. The product will precipitate during the oxidation.
- Once all the bromine has been added, cool the mixture.
- Filter the precipitate by suction and wash it four times with 10 mL portions of ice-cold water. Ensure each wash remains in contact with the solid for at least five minutes.
- Dry the product in the air to yield **sodium paraperiodate**.

A typical workflow for this synthesis is illustrated below.

Workflow for Sodium Paraperiodate Synthesis





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Phone: (601) 213-4426

Email: info@benchchem.com